

Mass Spectrometry Analysis of 3-Bromo-5-chlorotoluene: A Technical Guide

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Compound of Interest

Compound Name: 3-Bromo-5-chlorotoluene

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This technical guide provides a comprehensive overview of the mass spectrometry analysis of **3-Bromo-5-chlorotoluene** (C₇H₆BrCl), a halogenated aromatic compound of interest in synthetic chemistry and drug discovery. This document outlines the expected mass spectral characteristics, a detailed experimental protocol for its analysis by gas chromatography-mass spectrometry (GC-MS), and a proposed fragmentation pathway.

Physicochemical Properties and Molecular Weight

3-Bromo-5-chlorotoluene is a substituted toluene with one bromine and one chlorine atom on the aromatic ring. A clear understanding of its molecular weight is fundamental for mass spectrometry analysis.

Property	Value	Reference
Molecular Formula	C ₇ H ₆ BrCl	[1][2]
Average Molecular Weight	205.48 g/mol	[1][2]
Monoisotopic Mass	203.93414 Da	[1]

The presence of bromine and chlorine isotopes (79Br, 81Br and 35Cl, 37Cl) will result in a characteristic isotopic pattern for the molecular ion and its fragments in the mass spectrum.

The ratio of the M+ to M+2 peaks for a compound with one bromine atom is approximately 1:1, while for a compound with one chlorine atom it is about 3:1.[3]

Predicted Mass Spectrum and Fragmentation Pattern

While a publicly available mass spectrum for **3-Bromo-5-chlorotoluene** is not readily accessible, the fragmentation pattern can be predicted based on the analysis of its isomers, such as 2-Bromo-5-chlorotoluene, and general principles of mass spectrometry for halogenated compounds.[3][4] The electron ionization (EI) mass spectrum is expected to show a prominent molecular ion peak and several characteristic fragment ions.

Table of Predicted m/z Values and Corresponding Fragments:

m/z (mass-to-charge ratio)	Proposed Fragment Ion	Description
204/206/208	$[C_7H_6BrCl]^+$	Molecular Ion (Isotopic Cluster)
125/127	$[C_7H_6Cl]^+$	Loss of Bromine radical ($\bullet Br$)
90	$[C_7H_6]^+$	Loss of Bromine and Chlorine radicals ($\bullet Br$ and $\bullet Cl$)
89	$[C_7H_5]^+$	Loss of a hydrogen atom from the $[C_7H_6]^+$ ion

The most likely fragmentation pathway involves the initial loss of the larger halogen atom, bromine, followed by the loss of the chlorine atom or other neutral fragments. The GC-MS data for the isomer 2-Bromo-5-chlorotoluene shows major peaks at m/z 125, 89, and 206, which supports this proposed fragmentation.[4]

Experimental Protocol: GC-MS Analysis

This section provides a detailed protocol for the analysis of **3-Bromo-5-chlorotoluene** using a standard gas chromatograph coupled to a mass spectrometer.

Sample Preparation

- **Standard Solution Preparation:** Prepare a stock solution of **3-Bromo-5-chlorotoluene** in a high-purity solvent such as hexane or dichloromethane at a concentration of 1 mg/mL.
- **Working Solutions:** Prepare a series of working solutions by serial dilution of the stock solution to the desired concentration range for calibration.

Instrumentation

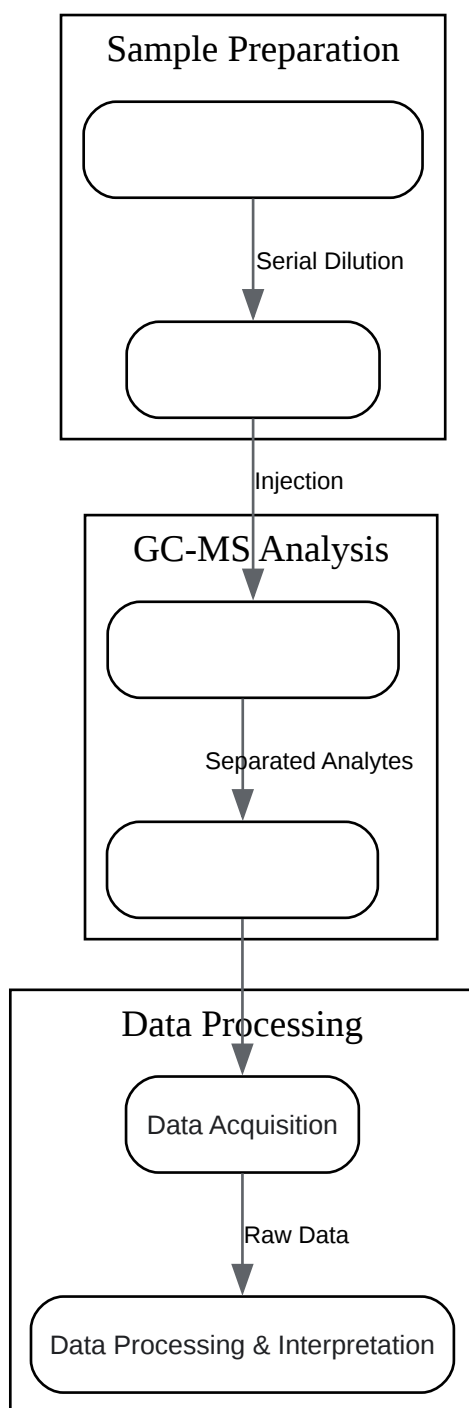
- **Gas Chromatograph:** An Agilent 7890B GC system or equivalent.
- **Mass Spectrometer:** An Agilent 7200 Q-TOF or a 7000D Triple Quadrupole MS system or equivalent.^{[5][6]}

GC-MS Parameters

Parameter	Recommended Setting
GC Inlet	
Injection Mode	Split (e.g., 50:1)
Injection Volume	1 µL
Inlet Temperature	250 °C
GC Column	
Column Type	HP-5ms or equivalent (e.g., 30 m x 0.25 mm ID, 0.25 µm film thickness)
Carrier Gas	Helium
Flow Rate	1.0 mL/min (constant flow)
Oven Program	
Initial Temperature	70 °C, hold for 2 min
Ramp Rate	10 °C/min
Final Temperature	280 °C, hold for 5 min
Mass Spectrometer	
Ionization Mode	Electron Ionization (EI)
Ionization Energy	70 eV
Source Temperature	230 °C
Quadrupole Temperature	150 °C
Mass Range	m/z 40-300
Scan Rate	2 scans/sec

Visualizations

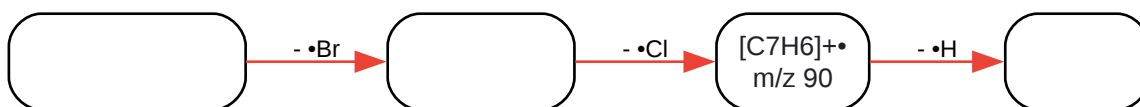
Experimental Workflow



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Caption: A flowchart illustrating the major steps in the GC-MS analysis of **3-Bromo-5-chlorotoluene**.

Proposed Fragmentation Pathway



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